

Personal protective equipment for handling Glafenine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glafenine hydrochloride

Cat. No.: B1663496

[Get Quote](#)

Essential Safety and Handling Guide for Glafenine Hydrochloride

This guide provides crucial safety, handling, and disposal protocols for **Glafenine hydrochloride**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk.

Hazard Overview

Glafenine hydrochloride is an anthranilic acid derivative used as an analgesic.[1] While some safety data sheets (SDS) classify it as not a hazardous substance, others consider it hazardous according to OSHA 29 CFR 1910.1200.[1][2] It is prudent to handle it as a hazardous substance. Accidental ingestion may be harmful, and at high doses, it may be toxic to the liver. [1] The parent compound, Glafenine, has been withdrawn from some markets due to a high incidence of anaphylactic reactions.[3][4] The dust of this combustible solid can form explosive mixtures with air.[1][5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin contact, eye contact, and inhalation of **Glafenine hydrochloride** dust. The required equipment is detailed below.

Table 1: Recommended Personal Protective Equipment

Protection Type	Equipment	Specification and Use Case
Hand Protection	Nitrile or low-protein, powder-free latex gloves	Double gloving is recommended. Change gloves frequently, especially if contaminated, torn, or punctured. [1] [5] [6]
Body Protection	Laboratory Coat / Coverall	For quantities up to 500 grams, a standard lab coat may be suitable. For quantities up to 1 kilogram, a disposable, low-permeability coverall is recommended. [1] Gowns should have a solid front, long sleeves, and tight-fitting cuffs. [6]
Eye Protection	Safety Glasses / Chemical Goggles	Use safety glasses with side shields or chemical goggles. [5] A full face shield may be required for supplementary protection during tasks with a high risk of splashing or dust generation. [5]
Respiratory Protection	Dust Respirator / Air-purifying Respirator	Required when dust is generated. [2] The specific type depends on the level of contamination. Options include approved positive flow masks, Powered Air-Purifying Respirators (PAPR), or full-face air-purifying devices with P2 or P3 filters. [1]

Foot Protection	Protective Shoe Covers	Recommended to prevent contamination of personal footwear and subsequent spread outside the lab.[1][5]
Head Protection	Head Covering	Recommended to prevent contamination of hair.[1][5]

Table 2: Toxicological Data for Glafenine

Test	Result	Species
LD50 Oral	2300 mg/kg	Rat
LD50 Oral	1486 mg/kg	Mouse
LD50 Intraperitoneal	74000 mg/kg	Mouse
Data extracted from the Safety Data Sheet for Glafenine.[5]		

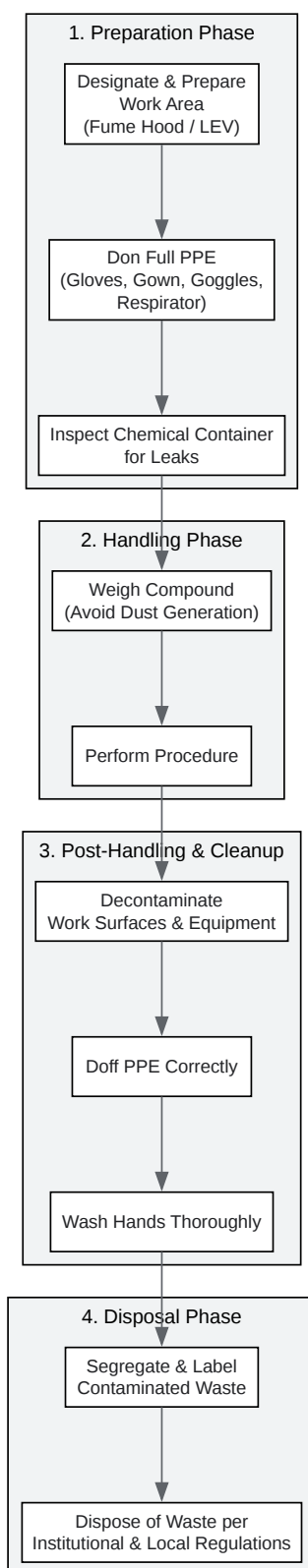
Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety. The following sections provide step-by-step guidance.

Safe Handling and Operational Plan

- Preparation:
 - Work in a designated area, such as a chemical fume hood or a space with enclosed local exhaust ventilation.[1] For laboratory-scale handling, barrier protection or laminar flow cabinets should be considered.[1]
 - Ensure all necessary PPE is available and in good condition.
 - Keep containers securely sealed when not in use.[1]
 - Avoid contact with incompatible materials, particularly oxidizing agents.[5]

- Handling:
 - Avoid all personal contact, including inhalation of dust.[\[1\]](#)[\[5\]](#)
 - Use dry clean-up procedures and avoid generating dust.[\[1\]](#)[\[5\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Post-Handling:
 - Always wash hands thoroughly with soap and water after handling.[\[1\]](#)
 - Launder contaminated work clothes separately before reuse.[\[1\]](#)
 - Decontaminate all equipment after use.[\[1\]](#)



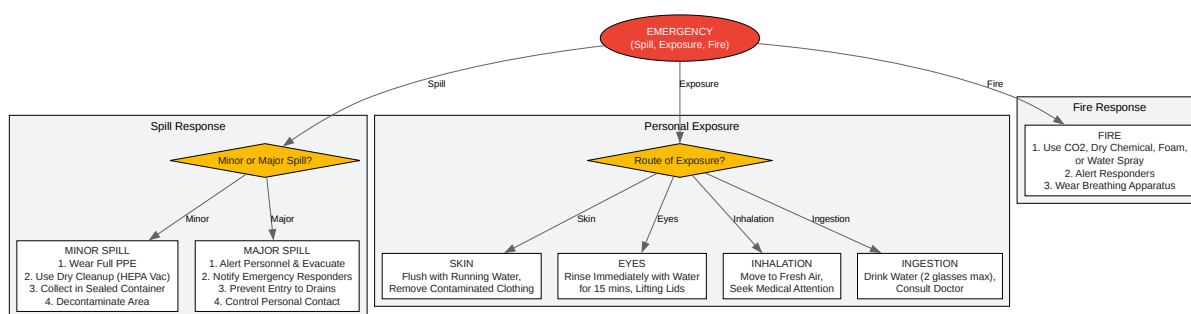
[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Glafenine Hydrochloride**.

Spill Management and Emergency Procedures

Immediate and correct response to emergencies is vital to mitigate risks.

Emergency Response Logic



[Click to download full resolution via product page](#)

Caption: Logical Flow for Emergency Response Procedures.

Detailed Emergency Protocols:

- Minor Spills:
 - Wear full PPE, including a dust respirator.^{[1][5]}
 - Clean up spills immediately.^{[1][5]}

- Use dry clean-up procedures.[1][5] Dampen with water to prevent dusting before sweeping, if necessary.[1][5]
- Use a vacuum cleaner fitted with a HEPA filter.[1][5]
- Collect residue and place it in sealed, labeled containers for disposal.[1]
- Wash the area with large amounts of water.[1]
- Major Spills:
 - Alert personnel in the area and evacuate.[1][5]
 - Notify emergency responders, informing them of the hazard's location and nature.[1][5]
 - Control personal contact by wearing appropriate protective clothing.[1]
 - Prevent spillage from entering drains or water courses.[1]
- First Aid Measures:
 - Skin Contact: Immediately remove all contaminated clothing and footwear. Flush skin and hair with running water and soap if available.[5]
 - Eye Contact: Immediately wash out with fresh running water. Ensure complete irrigation by keeping eyelids apart and moving them.[5]
 - Inhalation: Remove the individual from the contaminated area to fresh air. Encourage the patient to blow their nose. If irritation or discomfort persists, seek medical attention.[1][5]
 - Ingestion: If the person is conscious, have them drink water (two glasses at most). Consult a doctor if feeling unwell.[2] Accidental ingestion may be damaging to health.[1]
- Fire Fighting Measures:
 - Use foam, dry chemical powder, carbon dioxide, or water spray/fog.[1][5]
 - Wear a self-contained breathing apparatus and protective gloves.[1][5]

- Be aware that dust clouds may form an explosive mixture with air.[1][5]

Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[5]

- Waste Collection:
 - Collect chemical residues and contaminated materials (e.g., gloves, wipes, disposable lab coats) in clearly labeled, sealed containers.[1]
 - Leave chemicals in their original containers where possible and do not mix with other waste.[2]
- Container Disposal:
 - Handle uncleaned, empty containers as you would the product itself.[2]
 - Some regulations may require puncturing containers to prevent reuse before disposal at an authorized landfill.[5]
- Consult Authority:
 - Consult your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to ensure compliance with all applicable regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
- 3. Glafenine | C₁₉H₁₇CIN₂O₄ | CID 3474 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Glafenine-associated anaphylaxis as a cause of hospital admission in The Netherlands - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. osha.gov [osha.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Glafenine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663496#personal-protective-equipment-for-handling-glafenine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com